

How to dissolve and prepare Acetyl-ACTH (7-24) for experiments

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Compound of Interest

Compound Name: Acetyl-ACTH (7-24) (human, bovine, rat)

Cat. No.: B1495766

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Application Notes and Protocols for Acetyl-ACTH (7-24)

Introduction

Acetyl-ACTH (7-24) is a synthetic fragment of the adrenocorticotrophic hormone (ACTH). It encompasses a critical binding sequence but lacks the N-terminal signaling domain. In experimental settings, it primarily functions as a competitive antagonist of the melanocortin 2 receptor (MC2R). This property allows it to effectively inhibit the secretion of corticosteroids, such as corticosterone and aldosterone, that are normally triggered by full-length ACTH stimulation[1][2]. These characteristics make Acetyl-ACTH (7-24) an invaluable tool for researchers in endocrinology, stress response studies, and drug development focused on adrenal function.

This document provides detailed protocols for the proper dissolution, preparation, and storage of Acetyl-ACTH (7-24) to ensure its stability and efficacy in experimental applications.

Physicochemical Properties and Solubility

Proper handling begins with understanding the fundamental properties of the peptide. Acetyl-ACTH (7-24) is typically supplied as a lyophilized white powder and should be stored at -20°C for long-term stability[3][4].

Table 1: Physicochemical Properties of Acetyl-ACTH (7-24)

Property	Value	Source
Molecular Formula	C107H170N32O21	[3]
Molecular Weight	~2240.73 g/mol	[3]
Appearance	White Lyophilized Powder	[3]

| Storage (Lyophilized) | Store desiccated at -20°C [\[3\]](#)[\[5\]](#) |

Table 2: Solubility and Reconstitution Data

Form	Recommended Solvent	Recommended Stock Concentration	Storage of Stock Solution	Stability Notes
Lyophilized Powder	Sterile, high-purity water (18MΩ-cm) or sterile buffer	≥100 µg/mL	-20°C for short-term (1 month); -80°C for long-term (6 months) [6] [7]	Avoid repeated freeze-thaw cycles [5] [8] . For long-term storage, consider adding a carrier protein (0.1% HSA or BSA) [5] [8] .

| Working Solution | Experiment-specific aqueous buffer (e.g., PBS, cell culture medium) |
Dependent on experimental requirements | Use fresh or store at 4°C for 2-7 days[\[5\]](#)[\[8\]](#) |
Stability is dependent on the buffer composition and temperature. |

Experimental Protocols

Protocol for Reconstitution of Lyophilized Acetyl-ACTH (7-24)

This protocol details the steps to create a concentrated stock solution from the lyophilized powder.

Materials:

- Vial of lyophilized Acetyl-ACTH (7-24)
- Sterile, high-purity water (e.g., 18MΩ-cm H₂O) or desired sterile buffer
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Methodology:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 15-30 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial on a tabletop centrifuge to ensure all the lyophilized powder is collected at the bottom of the vial[9].
- **Solvent Addition:** Carefully add the calculated volume of sterile water or buffer to the vial to achieve the desired stock concentration (e.g., ≥100 µg/mL)[5][8].
- **Dissolution:** Reconstitute the peptide by gently agitating or swirling the vial for 15-30 minutes at room temperature[9]. Crucially, avoid vigorous shaking or vortexing, as this can cause foaming and denaturation of the peptide[9]. If particulates are visible, the mixing time can be extended at room temperature or overnight at 4°C[9].
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes. Store these aliquots at -20°C or -80°C for future use. This practice minimizes waste and prevents degradation from repeated freeze-thaw cycles[5][8].

Protocol for Preparation of Working Solutions

This protocol describes the dilution of the concentrated stock solution for direct use in experiments.

Materials:

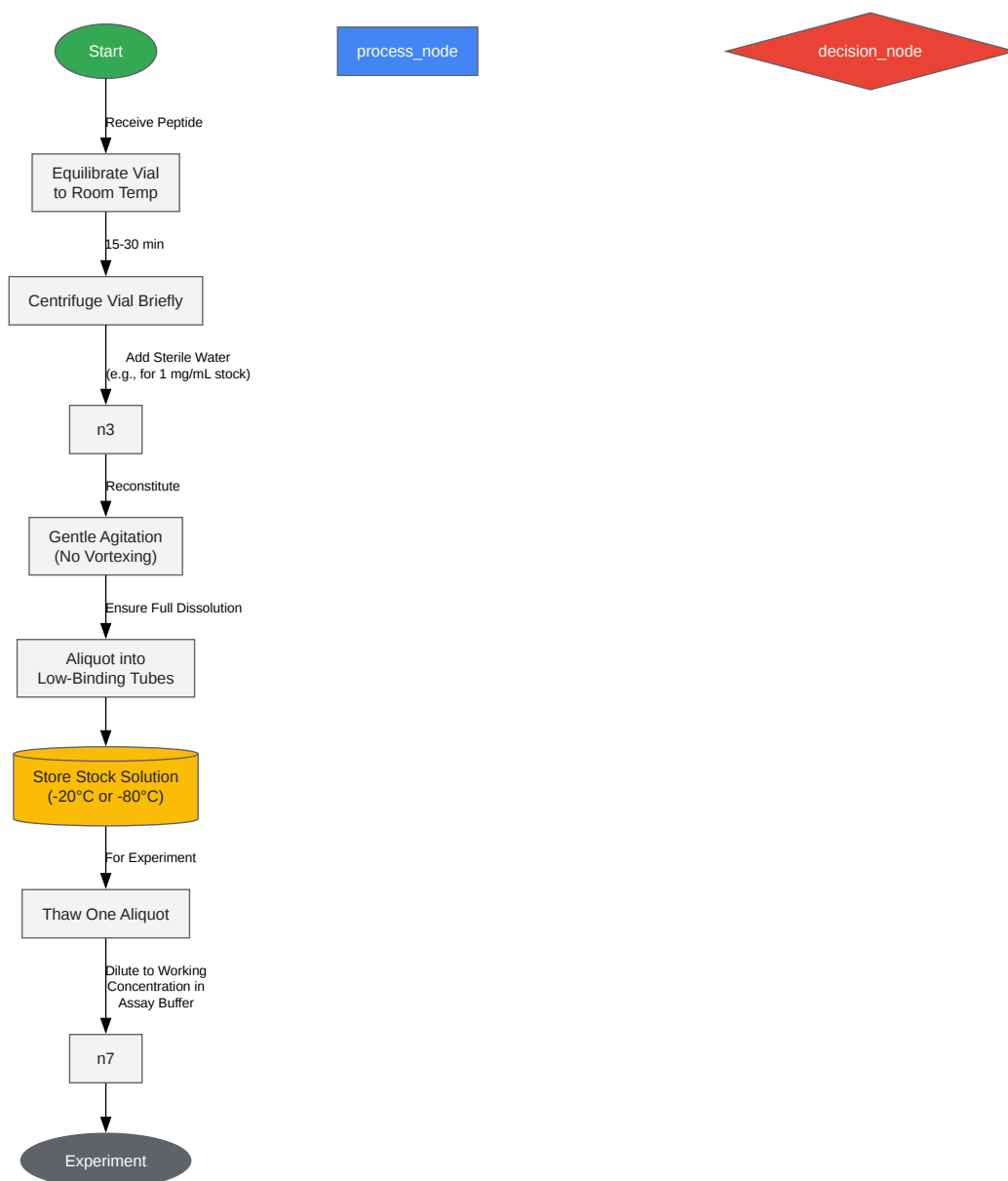
- Reconstituted stock solution of Acetyl-ACTH (7-24)
- Appropriate sterile diluent (e.g., Phosphate-Buffered Saline (PBS), cell culture medium, artificial cerebrospinal fluid)
- Sterile tubes and pipette tips

Methodology:

- Thawing: Thaw a single aliquot of the stock solution on ice.
- Dilution: Based on the final concentration required for your experiment, calculate the necessary volume of the stock solution.
- Preparation: In a sterile tube, add the appropriate volume of the experimental diluent. Add the calculated volume of the peptide stock solution to the diluent and mix gently by pipetting up and down.
- Use: Use the freshly prepared working solution immediately for optimal results. If immediate use is not possible, store temporarily at 4°C for a limited time (refer to Table 2).

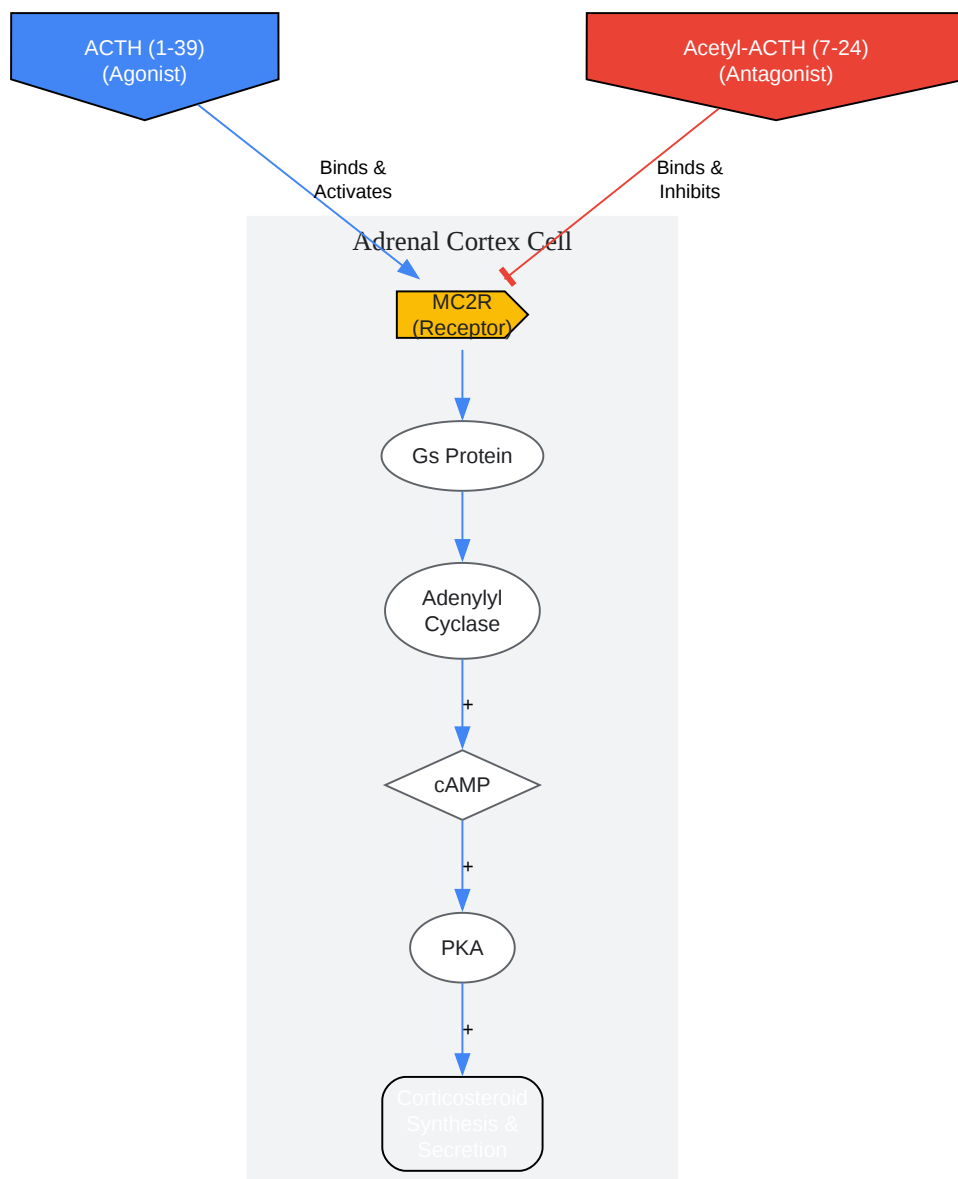
Visualized Workflows and Pathways

Diagrams created using Graphviz provide a clear visual representation of the experimental workflow and the peptide's mechanism of action.



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Caption: Workflow for reconstituting and preparing Acetyl-ACTH (7-24).



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Caption: Antagonistic action of Acetyl-ACTH (7-24) on the MC2R pathway.

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